

# Physicochemical properties of 3-Fluorobenzoyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Fluorobenzoyl chloride

Cat. No.: B1666694

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An In-depth Technical Guide to **3-Fluorobenzoyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-Fluorobenzoyl chloride** (CAS No. 1711-07-5) is a crucial fluorinated intermediate in the fields of organic synthesis, pharmaceuticals, and agrochemicals.<sup>[1][2]</sup> Its distinct chemical properties, conferred by the fluorine atom at the meta-position, make it a valuable building block for creating complex molecules with enhanced biological activity and stability.<sup>[1]</sup> This document provides a comprehensive overview of the physicochemical properties, spectral data, synthesis protocols, and safety information for **3-fluorobenzoyl chloride**, serving as a technical resource for laboratory and development professionals.

## Physicochemical Properties

**3-Fluorobenzoyl chloride** is a colorless to light yellow liquid under standard conditions.<sup>[1]</sup> The presence of the electronegative fluorine atom and the reactive acyl chloride group governs its chemical behavior and utility in synthesis. A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClFO	[1]
Molecular Weight	158.56 g/mol	[1]
CAS Number	1711-07-5	[1][3]
Appearance	Colorless to light yellow/orange clear liquid	[1]
Density	1.32 g/cm <sup>3</sup>	[1]
Melting Point	-30 °C	[1]
Boiling Point	91 °C at 18 mmHg	[1]
Refractive Index	n <sub>20D</sub> 1.52	[1]
Purity	≥ 97% (GC)	[1]

## Spectral Analysis

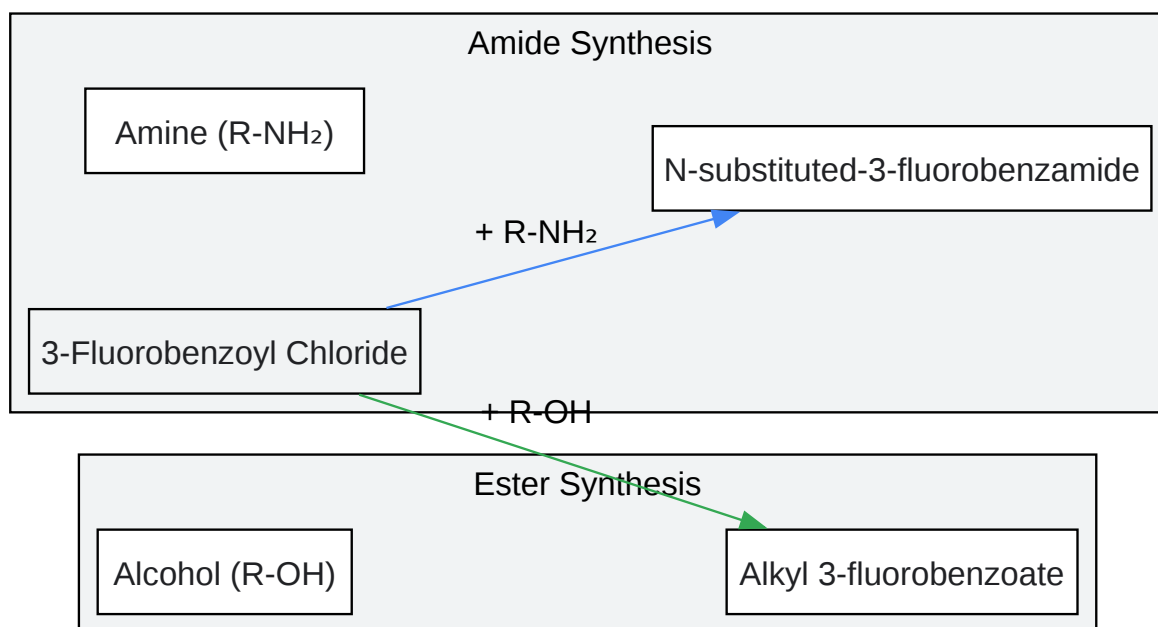
Spectroscopic data is essential for the structural confirmation and purity assessment of **3-fluorobenzoyl chloride**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR are used to confirm the molecular structure. The <sup>1</sup>H NMR spectrum in CDCl<sub>3</sub> solvent provides information on the aromatic protons.[4]
- Infrared (IR) Spectroscopy: The FTIR spectrum shows characteristic absorption bands corresponding to the functional groups present, notably the strong carbonyl (C=O) stretch of the acyl chloride.[5]
- Mass Spectrometry (MS): Electron Ionization (EI) mass spectrometry can be used to determine the molecular weight and fragmentation pattern, confirming the compound's identity.[6]

## Applications in Research and Drug Development

**3-Fluorobenzoyl chloride** is a versatile reagent primarily used as an intermediate in organic synthesis.

- **Pharmaceutical Synthesis:** It is a key building block for active pharmaceutical ingredients (APIs).<sup>[2]</sup> The introduction of a fluorine atom can improve metabolic stability, binding affinity, and bioavailability of drug candidates.<sup>[1][2]</sup>
- **Agrochemicals:** The compound serves as an intermediate in the production of advanced pesticides and herbicides.<sup>[1][2]</sup>
- **Material Science:** It is employed in the development of polymers and resins, contributing to materials with enhanced thermal stability and chemical resistance.<sup>[1]</sup>
- **General Organic Synthesis:** Its reactivity with amines and alcohols to form amides and esters makes it a valuable tool for creating diverse molecular architectures.<sup>[1]</sup>



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Caption: General reaction pathways of **3-Fluorobenzoyl Chloride**.

## Experimental Protocols

### Synthesis of 3-Fluorobenzoyl Chloride from 3-Fluorobenzoic Acid

This protocol describes the conversion of 3-fluorobenzoic acid to its more reactive acyl chloride derivative using thionyl chloride.<sup>[7]</sup>

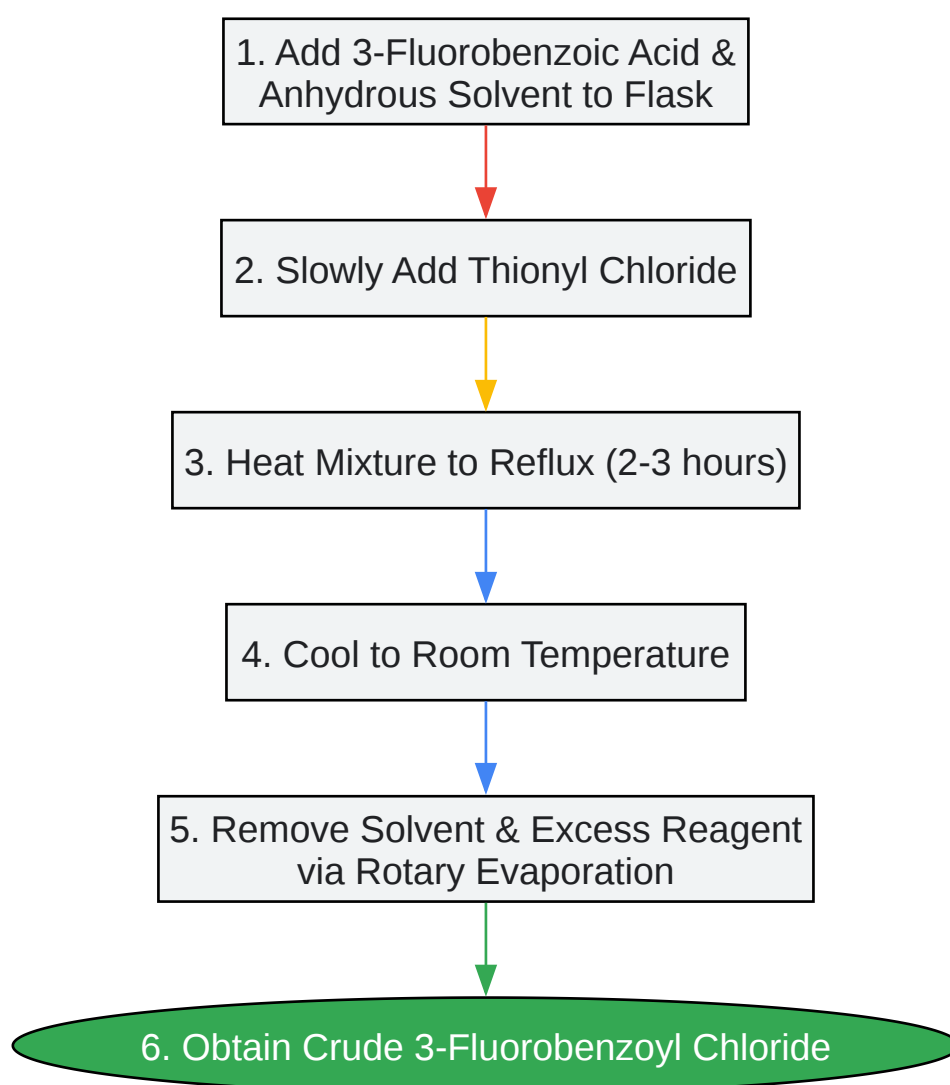
#### Materials and Reagents:

- 3-Fluorobenzoic acid
- Thionyl chloride (SOCl<sub>2</sub>) or Oxalyl chloride
- Anhydrous Dichloromethane (DCM) or Toluene
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Rotary evaporator
- Fume hood

#### Procedure:

- In a fume hood, place 3-fluorobenzoic acid (1 mmol) into a dry round-bottom flask equipped with a magnetic stir bar.
- Add anhydrous DCM or Toluene (10 mL) to the flask.
- Slowly add thionyl chloride (1.5 mmol, 1.5 eq) to the suspension.
- Attach a reflux condenser and heat the mixture to reflux (approx. 40°C for DCM or 110°C for Toluene).

- Stir the reaction for 2-3 hours. Progress can be monitored by the cessation of HCl gas evolution.
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Carefully remove the solvent and excess thionyl chloride under reduced pressure using a rotary evaporator.
- The resulting oily residue is crude **3-fluorobenzoyl chloride**, which should be used immediately in subsequent reactions due to its moisture sensitivity.[7]



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Caption: Workflow for the synthesis of **3-Fluorobenzoyl Chloride**.

## Safety and Handling

**3-Fluorobenzoyl chloride** is a hazardous chemical that requires careful handling to prevent exposure. It is classified as a combustible liquid that causes severe skin burns and eye damage.<sup>[8][9]</sup>

Hazard Information	Details
GHS Pictograms	GHS05 (Corrosion)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage.
Precautionary Statements	P260, P280, P301+P330+P331, P305+P351+P338, P310

### Handling and Storage:

- **Personal Protective Equipment (PPE):** Wear appropriate protective eyeglasses or chemical safety goggles, protective gloves, and clothing to prevent skin exposure.<sup>[8]</sup> A NIOSH/MSHA approved respirator may be required.<sup>[8]</sup>
- **Handling:** Handle in a well-ventilated area, preferably a fume hood. Keep away from open flames, hot surfaces, and sources of ignition.<sup>[8]</sup>
- **Storage:** Store in a corrosives area in a dry, cool, and well-ventilated place.<sup>[8]</sup> Keep containers tightly closed.
- **Incompatible Materials:** Avoid contact with water, strong bases, and alcohols.<sup>[8]</sup>

### First Aid Measures:

- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes.<sup>[8]</sup>
- **Eye Contact:** Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.

- Ingestion: Do NOT induce vomiting.[8] Drink plenty of water; milk may be given afterward.[8] Never give anything by mouth to an unconscious person.[8]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Immediate medical attention is required.

## Conclusion

**3-Fluorobenzoyl chloride** is a high-value chemical intermediate with significant applications in the pharmaceutical, agrochemical, and material science industries. Its synthesis is straightforward, but its hazardous nature demands strict adherence to safety protocols. This guide provides essential technical data and handling information to support researchers and developers in utilizing this versatile compound safely and effectively.

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- To cite this document: BenchChem. [Physicochemical properties of 3-Fluorobenzoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at:

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